

# Physical and chemical properties of Diethylene glycol monovinyl ether.

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## Compound of Interest

Compound Name: Diethylene glycol monovinyl ether

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## Diethylene Glycol Monovinyl Ether: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Diethylene glycol monovinyl ether** (DEGVE), also known as 2-(2-vinyloxyethoxy)ethanol, is an organic compound with the chemical formula  $C_6H_{12}O_3$ .<sup>[1][2]</sup> It is a colorless liquid characterized by the presence of both a vinyl ether and a hydroxyl functional group, which impart a unique combination of reactivity and hydrophilicity.<sup>[2]</sup> This technical guide provides an in-depth overview of the physical and chemical properties of DEGVE, its synthesis, and its applications, with a particular focus on aspects relevant to research and development in the pharmaceutical and biomedical fields. While DEGVE is utilized in the synthesis of polymers for biomedical applications, it is important to note that there is currently a lack of scientific literature detailing its specific interactions with cellular signaling pathways.

### Physical and Chemical Properties

The physical and chemical properties of **Diethylene glycol monovinyl ether** are summarized in the tables below. These properties are crucial for its handling, application, and the design of experimental procedures.

## Physical Properties

Property	Value	Source(s)
Molecular Formula	$C_6H_{12}O_3$	[1][3]
Molecular Weight	132.16 g/mol	[4]
Appearance	Colorless liquid	[1][2]
Odor	Faint, characteristic	[1]
Boiling Point	approx. 160-165 °C	[1]
Melting Point	Not available	
Density	approx. 1.08 g/cm <sup>3</sup>	[1]
Solubility	Miscible with water and many organic solvents	[1][2]

## Chemical Properties

Property	Value/Description	Source(s)
Chemical Structure	Consists of two ethylene glycol units with a vinyl group attached to one of the hydroxyl groups.	[1]
Reactivity	Can undergo polymerization, etherification, and addition reactions. The vinyl ether group is susceptible to hydrolysis under acidic conditions.	[1][5]
Polymerization	Can be homopolymerized via cationic or radical polymerization to form poly(diethylene glycol monovinyl ether).[5][6]	
Stability	Generally stable under normal conditions.	[5]

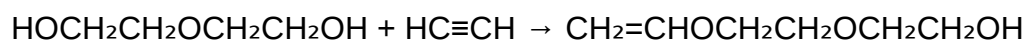
## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of organic liquids like DEGVE are outlined in standardized methods such as those from the Organisation for Economic Co-operation and Development (OECD) and the American Society for Testing and Materials (ASTM). Researchers should refer to these official guidelines for precise methodologies.

## Synthesis of Diethylene Glycol Monovinyl Ether

Industrially, **Diethylene glycol monovinyl ether** can be synthesized through several methods, including the vinylation of diethylene glycol.[3] A common laboratory-scale synthesis involves the reaction of diethylene glycol with acetylene in the presence of a strong base.

Reaction:



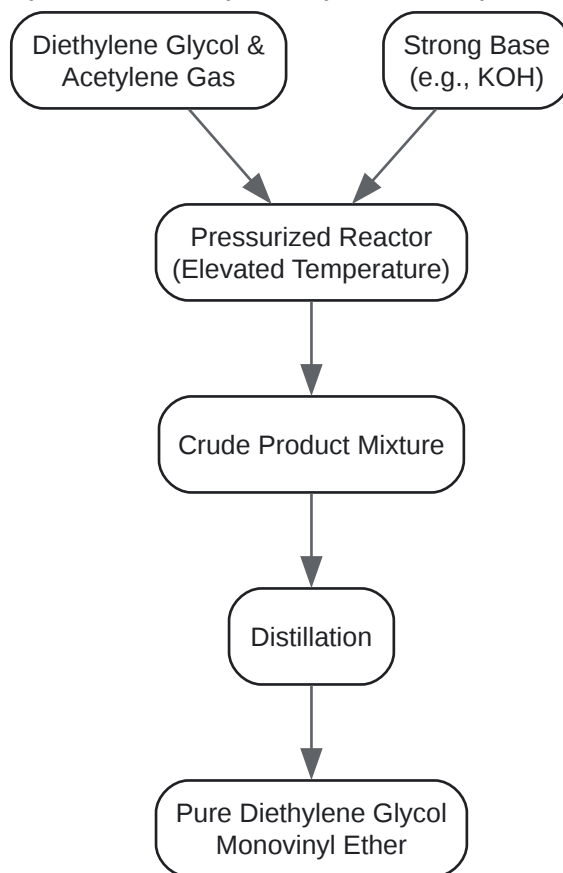
- Reactants: Diethylene glycol, Acetylene gas
- Catalyst: A strong base, such as potassium hydroxide or an alkali metal alkoxide.
- Conditions: The reaction is typically carried out under pressure and at an elevated temperature.
- Purification: The product is purified by distillation.<sup>[7]</sup>

## Visualizations

### Synthesis of Diethylene Glycol Monovinyl Ether

The following diagram illustrates a simplified workflow for the synthesis of **Diethylene glycol monovinyl ether**.

## Synthesis of Diethylene Glycol Monovinyl Ether

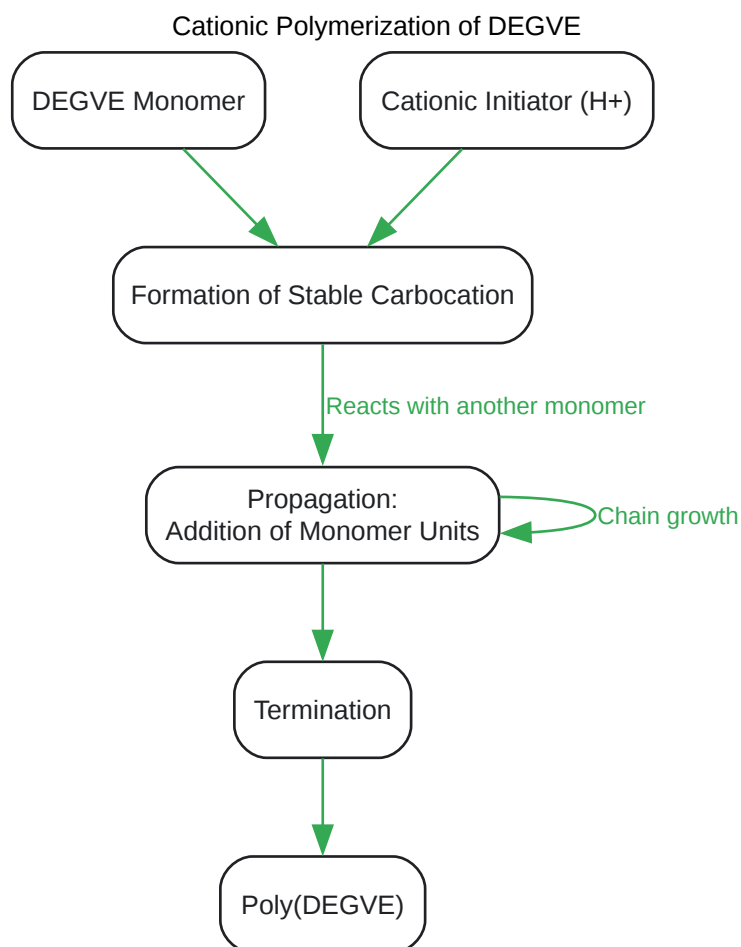


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Caption: A simplified workflow for the synthesis of DEGVE.

## Cationic Polymerization of Diethylene Glycol Monovinyl Ether

DEGVE can undergo cationic polymerization to form polymers with applications in biomedical materials.<sup>[5][6]</sup> The mechanism involves the formation of a stable carbocation.



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Caption: Cationic polymerization mechanism of DEGVE.

## Applications in Research and Drug Development

**Diethylene glycol monovinyl ether** serves as a versatile monomer in polymer chemistry.<sup>[1][2]</sup> Its homopolymers and copolymers are of interest in the biomedical field due to their hydrophilicity and potential for creating biocompatible materials.<sup>[5][6]</sup> For instance, polymers derived from DEGVE can form hydrogels or coatings that resist protein adsorption, a desirable property for medical devices and drug delivery systems.<sup>[5][6]</sup>

## Interaction with Cellular Signaling Pathways

A comprehensive review of the scientific literature reveals a notable absence of studies detailing the specific interactions of **Diethylene glycol monovinyl ether** with cellular signaling pathways. While toxicological studies on related glycol ethers exist, they do not provide insights into the modulation of specific signaling cascades by DEGVE. Research in drug development often focuses on compounds that can selectively target and modulate signaling pathways to achieve a therapeutic effect. The current body of research on DEGVE has primarily focused on its chemical properties and applications in materials science. Therefore, for professionals in drug development, it is crucial to recognize that the potential of DEGVE as a modulator of cellular signaling is, at present, an unexplored area of research.

## Safety Considerations

**Diethylene glycol monovinyl ether** may cause irritation to the skin, eyes, and respiratory tract upon direct contact or inhalation.[1] It is recommended to handle this chemical in a well-ventilated area and to use appropriate personal protective equipment (PPE), including gloves and safety goggles.[1] For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

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